

An In-depth Technical Guide to the Hazards and Toxicity of Chlorocyclopentane

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Compound of Interest

Compound Name: Chlorocyclopentane

Cat. No.: B1362555

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a technical audience and is not a substitute for a formal safety data sheet (SDS) or professional safety and toxicological evaluation. Always consult the most current SDS and institutional safety guidelines before handling **chlorocyclopentane**.

Executive Summary

Chlorocyclopentane (CAS No. 930-28-9) is a colorless to pale yellow liquid with a characteristic hydrocarbon-like odor.^[1] It is a versatile organic intermediate, primarily utilized in the synthesis of more complex molecules within the pharmaceutical and agrochemical industries.^[2] While its utility in organic synthesis is significant, a thorough understanding of its inherent hazards is paramount for safe handling and use. This guide provides a comprehensive overview of the known hazards and toxicological profile of **chlorocyclopentane**, based on currently available data. It is critical to note that the toxicological properties of this compound have not been fully investigated, and significant data gaps exist, particularly concerning quantitative toxicity values and long-term health effects.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **chlorocyclopentane** is presented in Table 1. These properties are essential for understanding its behavior under various laboratory and industrial conditions.

Property	Value	References
Molecular Formula	C5H9Cl	[3][4]
Molecular Weight	104.58 g/mol	[4][5]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Characteristic hydrocarbon-like	[1]
Boiling Point	114 °C (at 760 mmHg)	[4]
Melting Point	-50 °C	[4]
Density	1.005 g/mL at 25 °C	[4]
Solubility	Limited solubility in water (760 mg/L). Soluble in most organic solvents.	[1][2][4]
Vapor Pressure	35-45 hPa at 20-25 °C	[4]
logP (Octanol/Water Partition Coefficient)	2.7	[4]

Flammability and Fire Hazards

Chlorocyclopentane is a highly flammable liquid and vapor, posing a significant fire risk.[6][7] Appropriate precautions must be taken to prevent ignition.

Flammability Parameter	Value	References
Flash Point	15 °C (59 °F)	[4]
GHS Classification	Flammable Liquid, Category 2	[6]
Hazard Statement	H225: Highly flammable liquid and vapour	[6][7]
Suitable Extinguishing Media	Dry chemical, carbon dioxide, alcohol-resistant foam.	[6]
Unsuitable Extinguishing Media	Water jet may be ineffective and spread the fire.	[8]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride gas.	[9]

Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[9] Containers may explode when heated. All ignition sources must be eliminated from areas where **chlorocyclopentane** is handled or stored. Use of explosion-proof electrical, ventilating, and lighting equipment is mandatory.[6][7]

Toxicological Profile and Health Hazards

The toxicological properties of **chlorocyclopentane** have not been fully investigated. The available information is primarily qualitative and derived from safety data sheets.

Acute Toxicity

Quantitative data for acute oral, dermal, and inhalation toxicity (LD₅₀/LC₅₀) are not available in the reviewed literature.[10]

Skin and Eye Irritation

Chlorocyclopentane is classified as a skin irritant and is expected to cause serious eye irritation.[1] Prolonged or repeated skin contact can lead to defatting of the skin, resulting in dryness, cracking, and dermatitis.[1]

Respiratory Tract Irritation

Inhalation of vapors or mists may cause respiratory tract irritation.[\[1\]](#)

Other Health Effects

- Central Nervous System (CNS): Vapors may cause dizziness, headaches, and other CNS effects.[\[1\]](#)
- Ingestion: Ingestion may cause gastrointestinal distress.[\[1\]](#)
- Chronic Toxicity, Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no data available to assess these long-term health effects.[\[10\]](#)

A summary of the known health hazards is presented in Table 2.

Hazard Endpoint	Classification/Effect	References
Acute Oral Toxicity	No data available	[10]
Acute Dermal Toxicity	No data available	[10]
Acute Inhalation Toxicity	No data available	[10]
Skin Corrosion/Irritation	Irritating to the skin (GHS Category 2 implied)	[1] [4] [5]
Serious Eye Damage/Irritation	May cause eye irritation	[1]
Respiratory or Skin Sensitization	No data available	[10]
Germ Cell Mutagenicity	No data available	[10]
Carcinogenicity	Not classified as a carcinogen by IARC or EPA	[1]
Reproductive Toxicity	No data available	[10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory tract irritation and CNS effects (dizziness)	[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[10]
Aspiration Hazard	No data available	[10]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **chlorocyclopentane** are not available in the public domain due to the lack of comprehensive testing. However, standardized OECD guidelines are typically followed for chemical safety testing.

OECD Guideline for In Vitro Skin Irritation Test (TG 439)

This test method uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Test System: A three-dimensional RhE model composed of human-derived keratinocytes is used.[\[11\]](#)[\[13\]](#)
- Procedure: The test chemical is applied topically to the surface of the RhE tissue.[\[11\]](#)[\[14\]](#)
- Exposure: The exposure period is typically up to 4 hours.[\[13\]](#)
- Endpoint: Cell viability is measured after exposure, often using the MTT assay, which assesses mitochondrial activity.[\[11\]](#)
- Classification: A chemical is classified as an irritant if it reduces cell viability below a certain threshold (e.g., $\leq 50\%$).[\[11\]](#)[\[12\]](#)

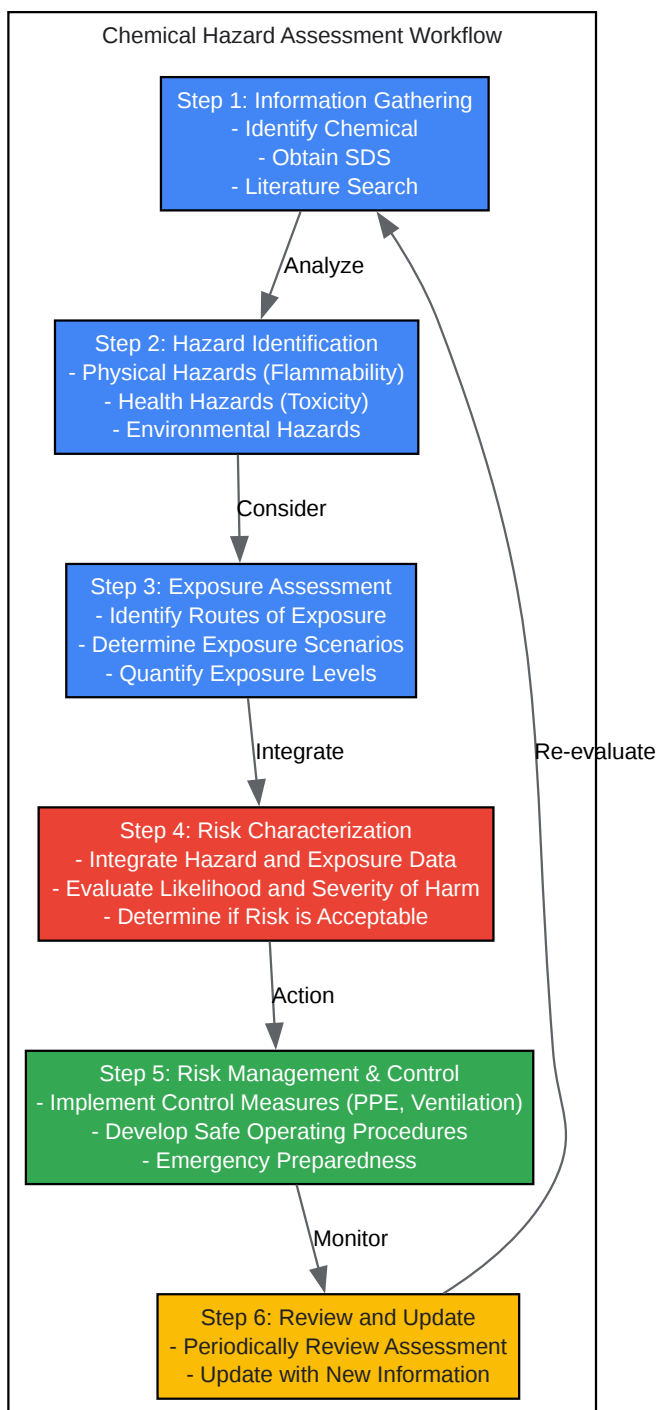
OECD Guideline for Acute Eye Irritation/Corrosion Test (TG 405)

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Test Animal: The albino rabbit is the recommended species.[\[20\]](#)
- Procedure: A single dose of the test substance (0.1 mL for liquids) is applied to the conjunctival sac of one eye. The other eye serves as a control.[\[16\]](#)[\[18\]](#)
- Observation: The eyes are examined for signs of irritation (redness, swelling, opacity) at specific intervals (e.g., 1, 24, 48, and 72 hours) for up to 21 days to assess reversibility.[\[16\]](#)[\[19\]](#)
- Classification: The severity and reversibility of the ocular lesions determine the classification of the substance as an irritant or corrosive.[\[19\]](#)

Mandatory Visualizations

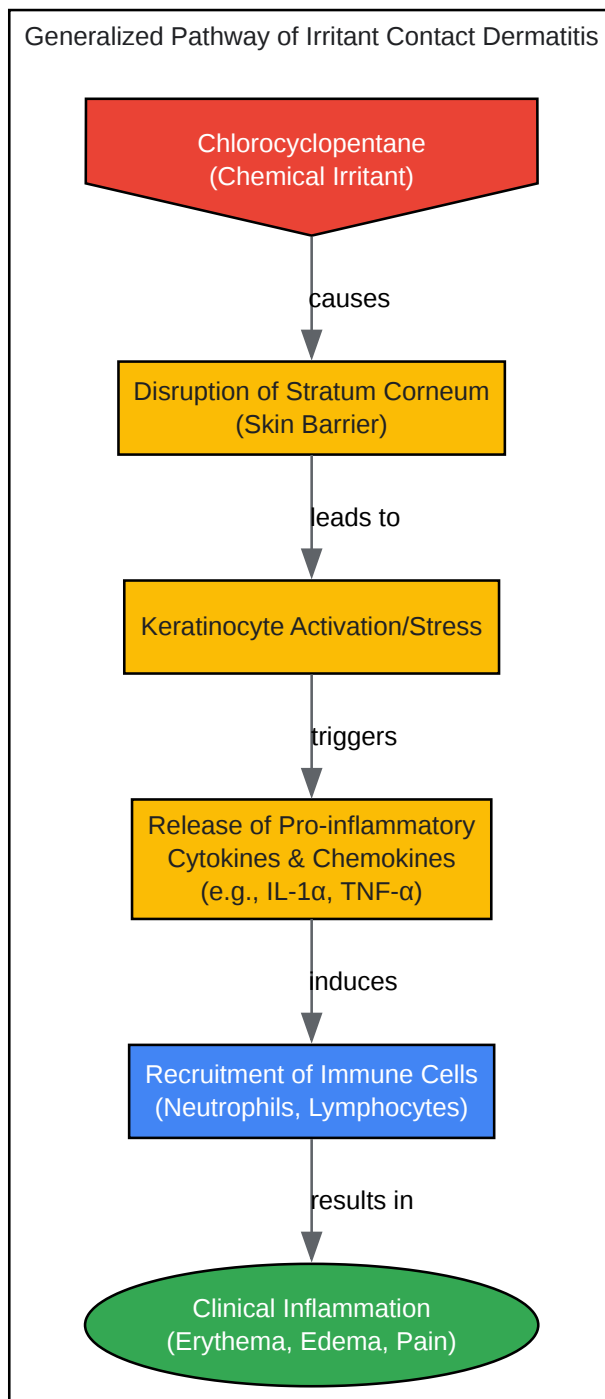
Logical Workflow for Chemical Hazard Assessment



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Caption: A generalized workflow for conducting a chemical hazard assessment.

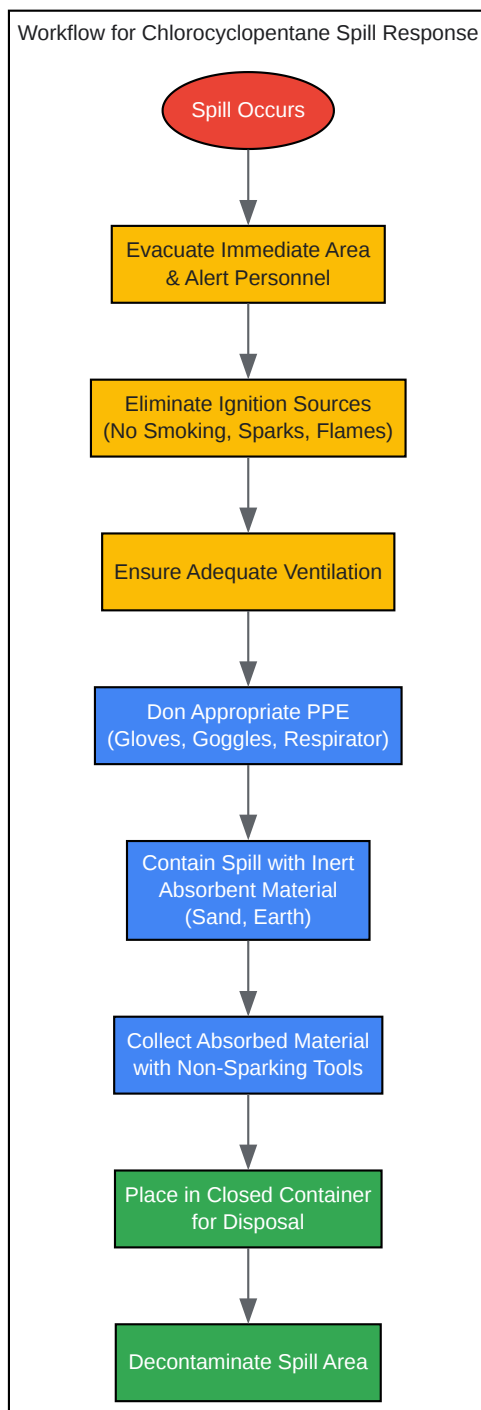
Generalized Signaling Pathway for Chemical-Induced Skin Irritation



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Caption: A simplified signaling pathway for chemical-induced skin irritation.

Experimental Workflow for Handling a Chemical Spill



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Caption: A logical workflow for responding to a **chlorocyclopentane** spill.

Handling and Storage

Given its hazardous properties, strict safety protocols must be followed when handling and storing **chlorocyclopentane**.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and protective clothing.[\[6\]](#) A respirator may be necessary if exposure limits are exceeded or irritation is experienced.[\[6\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[6\]](#)
[\[7\]](#)
- Ground and bond containers when transferring material.[\[7\]](#)[\[10\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Do not breathe vapors or mists.[\[6\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#)
- Store in a designated flammables area.[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
[\[10\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[6]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Conclusion

Chlorocyclopentane is a valuable chemical intermediate with significant hazards, most notably its high flammability and its potential to cause skin and eye irritation. The current body of toxicological data is incomplete, and further research is needed to fully characterize its acute and chronic health effects. Professionals in research, development, and manufacturing must adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize the risk of exposure. The information and visualizations provided in this guide are intended to support a culture of safety and informed decision-making when working with this compound.

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